Application Notes and Protocols: Morelloflavone In Vivo Efficacy in Animal Models

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Compound of Interest

Compound Name:	*Morelloflavone*
CAS No.:	*21945-33-5*
Cat. No.:	*B10848913*

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These application notes provide a comprehensive summary of the in vivo efficacy of **morelloflavone** in various animal models, tailored for researchers, scientists, and drug development professionals. The document details experimental protocols, summarizes quantitative data, and visualizes key pathways and workflows.

Anti-Cancer and Anti-Angiogenic Effects

Morelloflavone has demonstrated significant anti-cancer and anti-angiogenic properties by inhibiting tumor growth and the formation of new blood vessels.[1][2][3] The primary mechanism involves the inhibition of Rho GTPases and the ERK signaling pathway.[1][3]

Quantitative Data Summary

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Therapeutic Area	Animal Model	Morelloflavone Dose & Administration	Duration	Key Quantitative Outcomes
Prostate Cancer	5- to 6-week-old male SCID mice with PC-3 prostate cancer cell xenografts.[1]	8 mg/kg/day via injection.[1]	Daily	Significantly inhibited solid tumor growth and tumor angiogenesis. No significant effect on mouse body weight.[1]
Angiogenesis	Mouse Matrigel plug assay.[1][2]	Not specified in vivo dose for this specific assay	N/A	Effectively inhibited the formation of new blood microvessels induced by VEGF.[1][2]

Experimental Protocol: Xenograft Mouse Model for Prostate Cancer

This protocol details the in vivo assessment of **morelloflavone**'s effect on tumor growth and angiogenesis using a xenograft model.[1]

1. Animal Model:

- Species: Severe Combined Immunodeficient (SCID) mice.
- Age: 5-6 weeks old.
- Sex: Male.

2. Cell Culture and Implantation:

- Human prostate cancer cells (PC-3) are cultured under standard conditions.

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- A suspension of 2 x 10^6 PC-3 cells is prepared for injection.
- Mice are anesthetized, and the cell suspension is injected subcutaneously into the flank.

3. Tumor Growth and Treatment:

- Tumors are allowed to establish and grow to a volume of approximately 50 mm^3. Tumor volume is typically calculated using the formula: (Length x $Width^2$) / 2.
- Once tumors are established, mice are randomly assigned to two groups: a control group and a treatment group.
- The treatment group receives daily injections of **morelloflavone** at a dose of 8 mg/kg.[1]
- The control group receives injections of the vehicle solution.
- The body weight of the mice is monitored regularly to assess toxicity.[1]

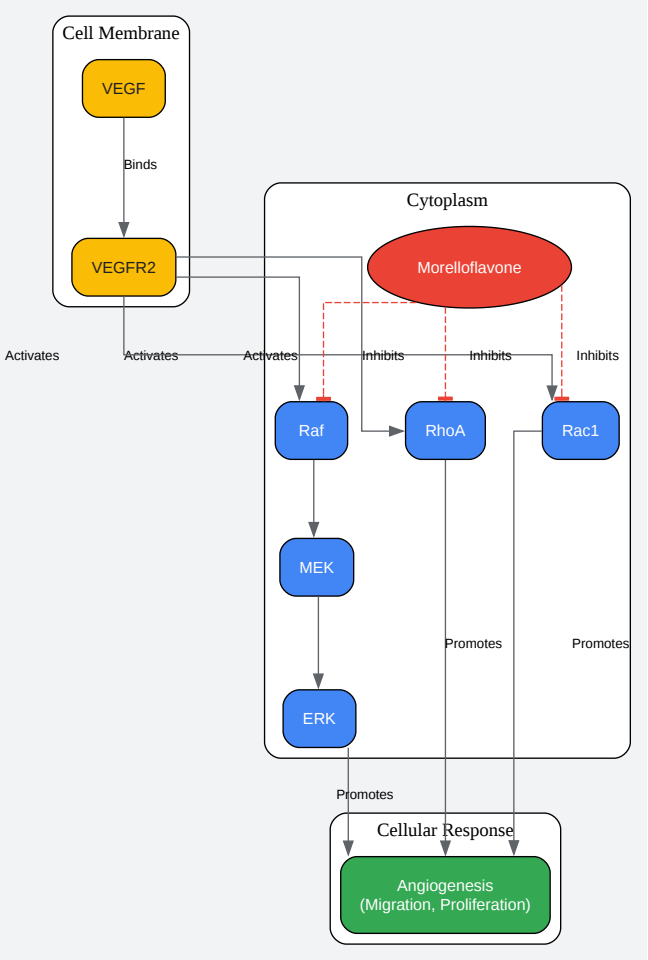
4. Endpoint Analysis:

- After the designated treatment period, mice are euthanized.
- Tumors are excised, weighed, and photographed.
- Tumor tissue is processed for histological analysis (e.g., H&E staining) and immunohistochemistry to assess markers of angiogenesis (e.g., CD31) and cell proliferation (e.g., Ki-67).

Visualization: **Morelloflavone**'s Anti-Angiogenic Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **morelloflavone** in endothelial cells, which underlies its anti-angiogenic effects.[1][3] **Morelloflavone** blocks the activation of RhoA and Rac1, as well as the Raf/MEK/ERK signaling cascade, without affecting the VEGFR2 receptor itself.[1][3]

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Caption: **Morelloflavone** inhibits angiogenesis by targeting RhoA, Rac1, and Raf/MEK/ERK pathways.

Atherosclerosis Amelioration

Morelloflavone has been shown to reduce the development of atherosclerosis in a mouse model by affecting vascular smooth muscle cells (VSMCs).[4]

Quantitative Data Summary

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Therapeutic Area	Animal Model	Morelloflavone Dose & Administration	Duration	Key Quantitative Outcomes
Atherosclerosis	LDL receptor and Apobec1 deficient mice (Ldlr−/−Apobec1−/−).[4]	0.003% morelloflavone mixed in a normal rodent diet (oral).[4]	8 months	26% reduction in atherosclerotic areas in the aorta. Significantly reduced number of VSMCs in lesions. No significant change in plasma lipid profiles or body weight.[4]

Experimental Protocol: Atherosclerosis Mouse Model

This protocol describes the long-term oral administration of **morelloflavone** to evaluate its impact on the development of atherosclerotic plaques.[4]

1. Animal Model:

- Species: Mice deficient in both the LDL receptor and Apobec1 (Ldlr−/−Apobec1−/−), a model that spontaneously develops atherosclerosis.[4]
- Diet: Standard rodent chow.

2. Treatment Regimen:

- Mice are divided into a control group and a treatment group.
- The treatment group is fed a normal rodent diet containing 0.003% **morelloflavone** by weight.[4]
- The control group receives the normal rodent diet without **morelloflavone**.

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- The treatment is administered for a period of 8 months.[4]
- Body weight and food intake are monitored throughout the study.

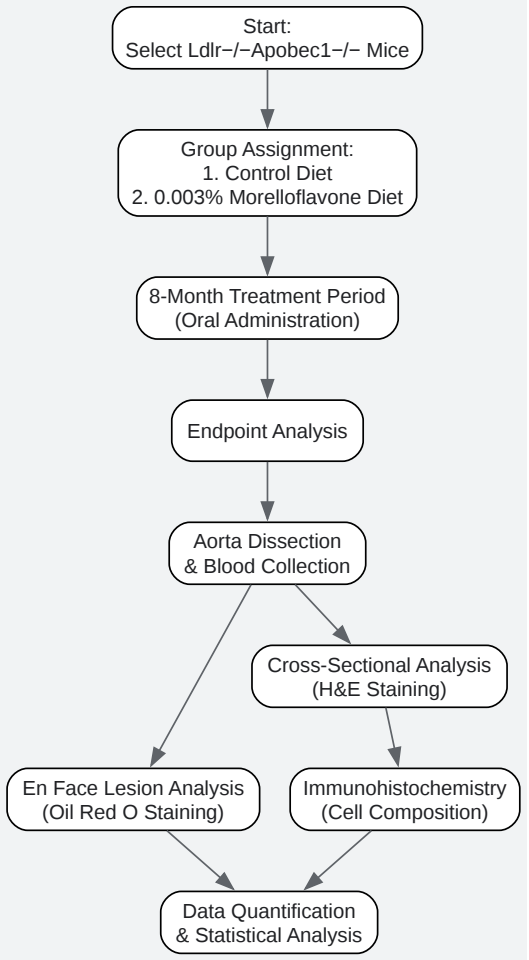
3. Endpoint Analysis:

- After 8 months, mice are euthanized.
- Blood samples are collected for plasma lipid profile analysis (e.g., cholesterol, triglycerides).
- The entire aorta is dissected from the heart to the iliac bifurcation.
- En Face Analysis: The aorta is opened longitudinally, stained with Oil Red O (which stains lipids red) to visualize atherosclerotic lesions, and photographed. The total lesion area is quantified as a percentage of the total aortic surface area.[4]
- Cross-Sectional Analysis: The aortic root is embedded, sectioned, and stained with hematoxylin and eosin (H&E) to measure the lesion area in cross-sections.[4]
- Immunohistochemistry is performed on aortic sections to identify and quantify specific cell types within the plaques, such as macrophages and VSMCs.[4]

Visualization: Experimental Workflow for Atherosclerosis Study

The diagram below outlines the key steps in the in vivo atherosclerosis study.

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Caption: Workflow for evaluating **morelloflavone**'s effect on atherosclerosis in mice.

Neuroprotective Effects in an Alzheimer's Disease Model

A biflavonoid fraction (BF) from Garcinia madruno, composed of 65% **morelloflavone**, demonstrated neuroprotective effects in a transgenic mouse model of Alzheimer's disease (AD).[5][6]

Quantitative Data Summary

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Therapeutic Area	Animal Model	Treatment & Dose	Duration	Key Quantitative Outcomes
Alzheimer's Disease (AD)	Aged (21-24 months) triple-transgenic AD mice (3xTg-AD).[5][6]	25 mg/kg of a biflavonoid fraction (65% morelloflavone) via intraperitoneal (i.p.) injection.[5][6]	Every 48 hours for 3 months.[5][6]	Reduced β-amyloid deposition in the hippocampus, entorhinal cortex, and amygdala. Reduced levels of βA1-40 and βA1-42. Reduced tau pathology, astrogliosis, and microgliosis.[5]

Experimental Protocol: Alzheimer's Disease Transgenic Mouse Model

This protocol outlines the procedure for assessing the neuroprotective efficacy of a **morelloflavone**-rich biflavonoid fraction in an aged transgenic AD mouse model.[5][6]

1. Animal Model:

- Species: Triple-transgenic mouse model of AD (3xTg-AD), which develops both amyloid plaques and tau pathology.
- Age: 21-24 months (representing an advanced stage of the disease).

2. Treatment Administration:

- Mice are randomly assigned to control and treatment groups.
- The treatment group receives an intraperitoneal (i.p.) injection of the biflavonoid fraction (65% **morelloflavone**) at a dose of 25 mg/kg.[5][6]

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- Injections are administered every 48 hours for a total of 3 months.[5][6]
- The control group receives vehicle injections following the same schedule.

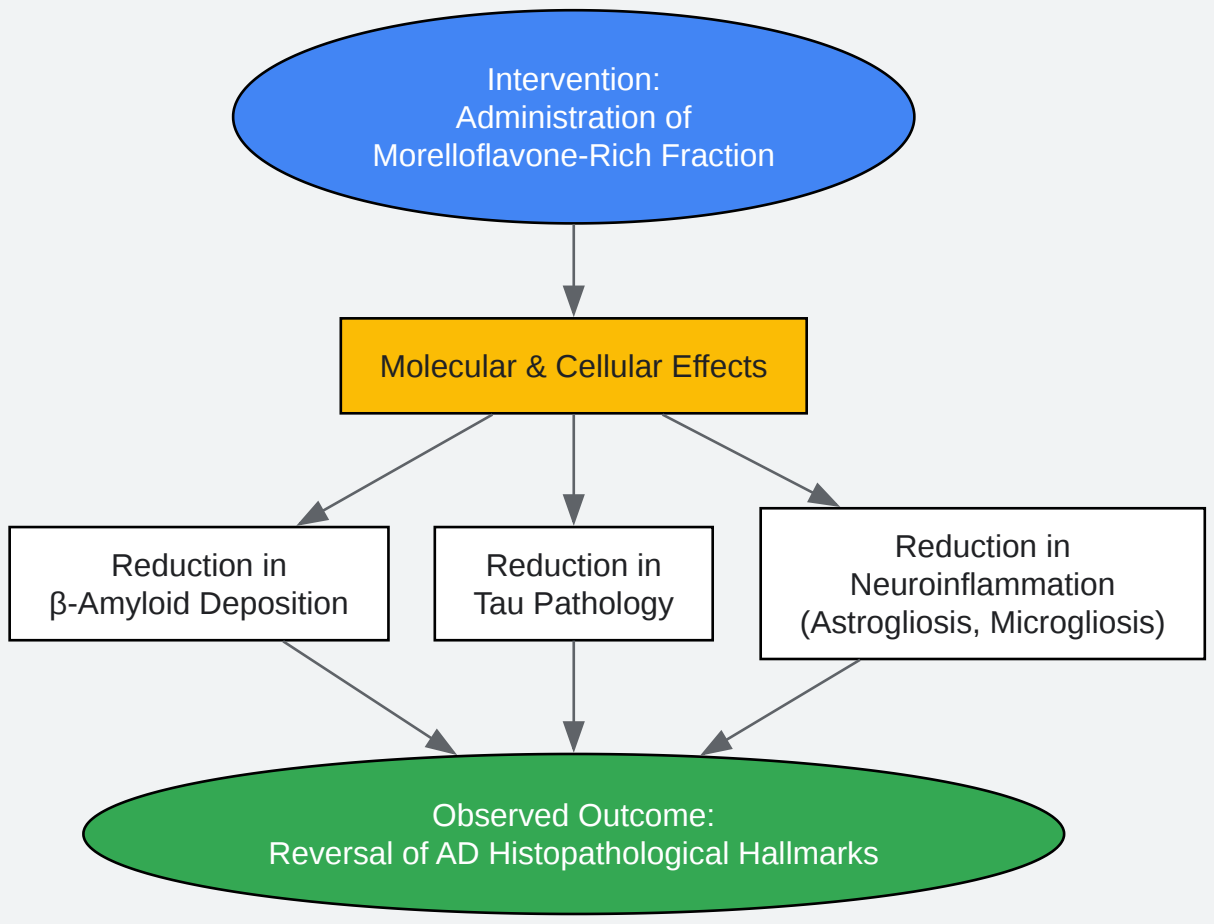
3. Behavioral and Endpoint Analysis:

- Behavioral Testing: Towards the end of the treatment period, mice undergo behavioral tests to assess cognitive function and anxiety-like behavior (e.g., elevated plus maze).[5]
- Tissue Collection: Following the 3-month treatment, mice are euthanized, and brains are collected.
- Biochemical Analysis: One brain hemisphere is used for biochemical assays to measure the levels of soluble and insoluble β-amyloid peptides (Aβ1-40 and Aβ1-42) using methods like ELISA.
- Histological Analysis: The other brain hemisphere is fixed and sectioned for immunohistochemical analysis. Stains are used to detect:
  - β-amyloid plaques.
  - Phosphorylated tau (a marker of tau pathology).
  - Astrogliosis (GFAP staining).
  - Microgliosis (Iba1 staining).[5]

Visualization: Logical Relationship in AD Model

This diagram shows the logical flow from the administration of the **morelloflavone**-rich fraction to the observed neuroprotective outcomes.

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